

Technical Guide: 1,3-Dichloro-6-methoxyisoquinoline - Physicochemical Properties and Handling

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Compound of Interest

Compound Name: 1,3-Dichloro-6-methoxyisoquinoline

Cat. No.: B1344057

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This technical guide provides a comprehensive overview of the known physicochemical properties and recommended handling procedures for **1,3-Dichloro-6-methoxyisoquinoline**. Due to the limited availability of specific experimental data in public literature, this document outlines a framework for its use and characterization, including a detailed, generalized protocol for determining its solubility.

Physicochemical Properties

Quantitative solubility data for **1,3-Dichloro-6-methoxyisoquinoline** in common organic solvents is not readily available in published literature. However, its structural characteristics as a chlorinated heterocyclic aromatic compound suggest it is likely to exhibit solubility in a range of organic solvents. The following table summarizes its known physical and chemical properties.

Property	Value	Reference
Molecular Formula	$C_{10}H_7Cl_2NO$	[1]
Molecular Weight	228.08 g/mol	[1]
Melting Point	152 - 154 °C	
Appearance	Not specified (likely a solid at room temperature)	
Solubility in Water	Not available	[2]

Storage and Handling

Proper storage and handling are crucial for maintaining the integrity of **1,3-Dichloro-6-methoxyisoquinoline** and ensuring laboratory safety.

Storage Conditions:

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- The recommended storage temperature is typically found on the product label.
- Access should be restricted to qualified or authorized personnel.

Handling Precautions:

- Handle with gloves and inspect them prior to use. Use proper glove removal technique to avoid skin contact.
- Wear appropriate eye and face protection.
- Use in a well-ventilated area or outdoors.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Do not eat, drink, or smoke when using this product.

- Wash skin thoroughly after handling.

Experimental Protocol: Determination of Thermodynamic Solubility

The following is a generalized experimental protocol for determining the thermodynamic (equilibrium) solubility of **1,3-Dichloro-6-methoxyisoquinoline** in various organic solvents using the shake-flask method followed by concentration analysis.

3.1. Materials and Equipment

- **1,3-Dichloro-6-methoxyisoquinoline**
- Selected organic solvents (e.g., DMSO, ethanol, methanol, dichloromethane)
- Analytical balance
- Vortex mixer
- Thermostatic shaker
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Scintillation vials

3.2. Procedure

- Preparation of Calibration Curve:
 - Accurately weigh a precise amount of **1,3-Dichloro-6-methoxyisoquinoline** and dissolve it in a known volume of the chosen solvent to create a stock solution of known

concentration.

- Perform serial dilutions of the stock solution to prepare a series of calibration standards.
- Analyze these standards using a validated HPLC or UV-Vis spectrophotometry method to construct a calibration curve of response versus concentration.

• Sample Preparation and Equilibration:

- Add an excess amount of solid **1,3-Dichloro-6-methoxyisoquinoline** to a vial containing a known volume of the organic solvent. This ensures that a saturated solution is formed.
- Seal the vials to prevent solvent evaporation.
- Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C) and agitate for a sufficient duration (typically 24-48 hours) to reach equilibrium.[\[3\]](#)

• Sample Analysis:

- After equilibration, centrifuge the samples to pellet the undissolved solid.[\[3\]](#)
- Carefully collect an aliquot of the supernatant.
- Filter the supernatant through a syringe filter to remove any remaining particulate matter.[\[3\]](#)
- Accurately dilute the filtered supernatant with the solvent to a concentration that falls within the linear range of the previously established calibration curve.
- Analyze the diluted sample using the same analytical method (HPLC or UV-Vis) used for the calibration standards.

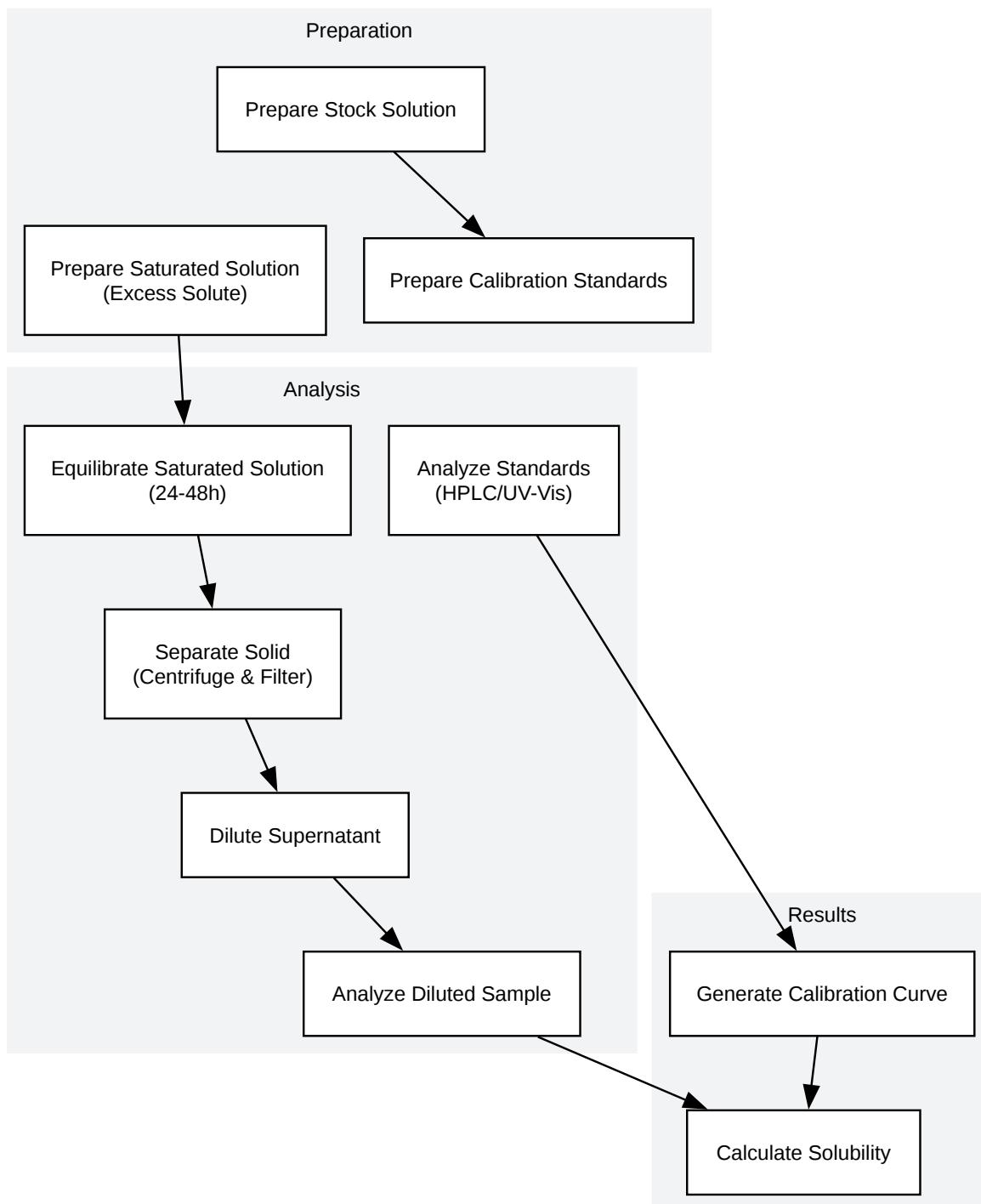
• Calculation of Solubility:

- Determine the concentration of the diluted sample from the calibration curve.
- Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the solubility of **1,3-Dichloro-6-methoxyisoquinoline** in the

specific solvent at the chosen temperature.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **1,3-Dichloro-6-methoxyisoquinoline**.

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Caption: Workflow for Solubility Determination.

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